

# 2,5-Dichloronicotinonitrile molecular structure and IUPAC name

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## Compound of Interest

Compound Name: 2,5-Dichloronicotinonitrile

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## An In-depth Technical Guide to 2,5-Dichloronicotinonitrile

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **2,5-Dichloronicotinonitrile**, tailored for researchers, scientists, and professionals in the field of drug development.

### Molecular Structure and IUPAC Name

**2,5-Dichloronicotinonitrile** is a chlorinated pyridine derivative. Its structure consists of a pyridine ring substituted with two chlorine atoms at positions 2 and 5, and a nitrile group at position 3.

The IUPAC name for this compound is **2,5-dichloronicotinonitrile**.

### Physicochemical Properties

The key quantitative data for **2,5-Dichloronicotinonitrile** are summarized in the table below, providing a quick reference for its physical and chemical characteristics.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub>	
Molecular Weight	173.00 g/mol	
CAS Number	126954-66-3	[1]
Appearance	White Solid	[1]
Melting Point	118-119 °C	
Boiling Point	255.4 °C at 760 mmHg	
InChI Key	CZKCARRNABGWOH- UHFFFAOYSA-N	

## Experimental Protocols

Synthesis of **2,5-Dichloronicotinonitrile** from 2,5-Dichloronicotinamide[1]

This section details the experimental procedure for the synthesis of **2,5-Dichloronicotinonitrile**.

Materials:

- 2,5-dichloronicotinamide
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Trifluoroacetic anhydride ((CF<sub>3</sub>CO)<sub>2</sub>O)
- Triethylamine (Et<sub>3</sub>N)
- Water (H<sub>2</sub>O)
- Saturated saline solution
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography

- Ethyl acetate
- Petroleum ether

Procedure:

- Dissolve 2,5-dichloronicotinamide (180 mg, 0.94 mmol) in dichloromethane (8.0 mL).
- Sequentially add trifluoroacetic anhydride (0.16 mL, 1.20 mmol) and triethylamine (0.30 mL, 2.20 mmol) to the solution.
- Stir the reaction mixture until the reaction is complete.
- Slowly pour the reaction solution into water (50 mL).
- Extract the aqueous phase with dichloromethane (3 x 80 mL).
- Combine the organic phases and wash with saturated saline solution (150 mL).
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the resulting residue by silica gel column chromatography using an eluent of ethyl acetate/petroleum ether.
- The final product is obtained as a white solid (155 mg, 95% yield).

## Molecular Structure Visualization

The following diagram illustrates the molecular structure of **2,5-Dichloronicotinonitrile**.

Caption: Molecular structure of **2,5-Dichloronicotinonitrile**.

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## References

- 1. 2,5-Dichloronicotinonitrile | 126954-66-3 [chemicalbook.com]
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